

An In-depth Technical Guide on the Environmental Fate and Degradation of Butylcatechol

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Compound of Interest

Compound Name: *Butylcatechol*

Cat. No.: *B8746635*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-tert-**Butylcatechol** (TBC), a substituted catechol, is a chemical of significant industrial importance, primarily utilized as a polymerization inhibitor and antioxidant. Its widespread use in the manufacturing of plastics, rubber, and other polymers necessitates a thorough understanding of its environmental fate and degradation pathways. This technical guide provides a comprehensive overview of the current scientific knowledge regarding the transformation and persistence of 4-tert-**butylcatechol** in various environmental compartments. The information presented herein is intended to support researchers, scientists, and drug development professionals in evaluating the environmental impact and potential for persistence of this compound and structurally related molecules.

Chemical and Physical Properties

Understanding the fundamental chemical and physical properties of 4-tert-**butylcatechol** is essential for predicting its behavior in the environment.

Property	Value	Reference
Chemical Formula	C ₁₀ H ₁₄ O ₂	[1]
Molar Mass	166.22 g/mol	[1]
Appearance	White to light brown crystalline solid	[2]
Melting Point	53-56 °C	[3]
Boiling Point	285 °C	[1][3]
Water Solubility	Slightly soluble	-
Vapor Pressure	< 1.0E-6 torr at 25 °C (Estimated)	[4]
Log Kow (Octanol-Water Partition Coefficient)	2.7	[5]

Environmental Fate

The environmental fate of a chemical describes its transport and transformation in different environmental media. For 4-tert-**butylcatechol**, its fate is governed by a combination of biological and non-biological processes.

Biodegradation

Biodegradation is a primary mechanism for the removal of 4-tert-**butylcatechol** from the environment. Several microorganisms have been identified that can utilize this compound as a source of carbon and energy.

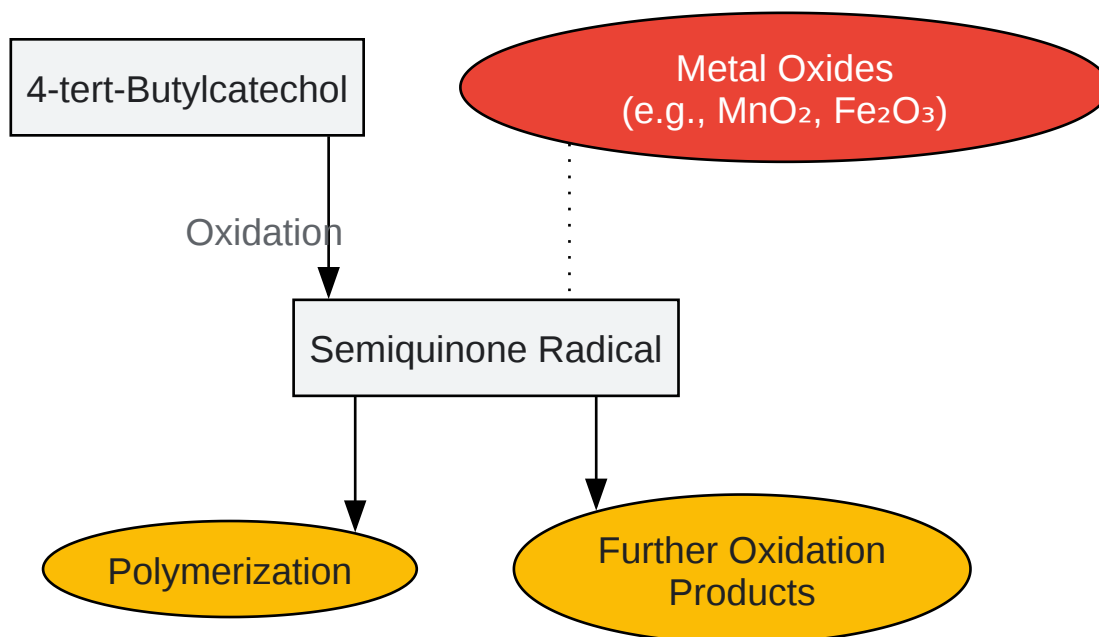
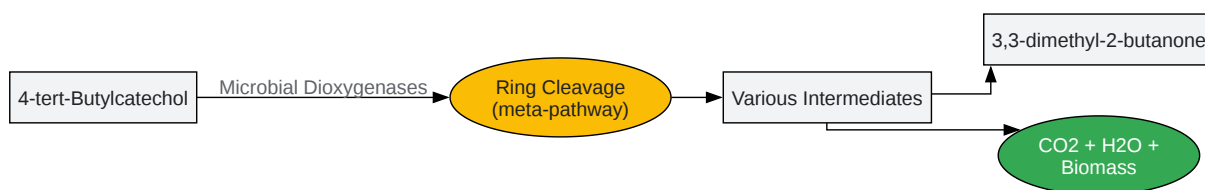
Aerobic Biodegradation in Soil and Water:

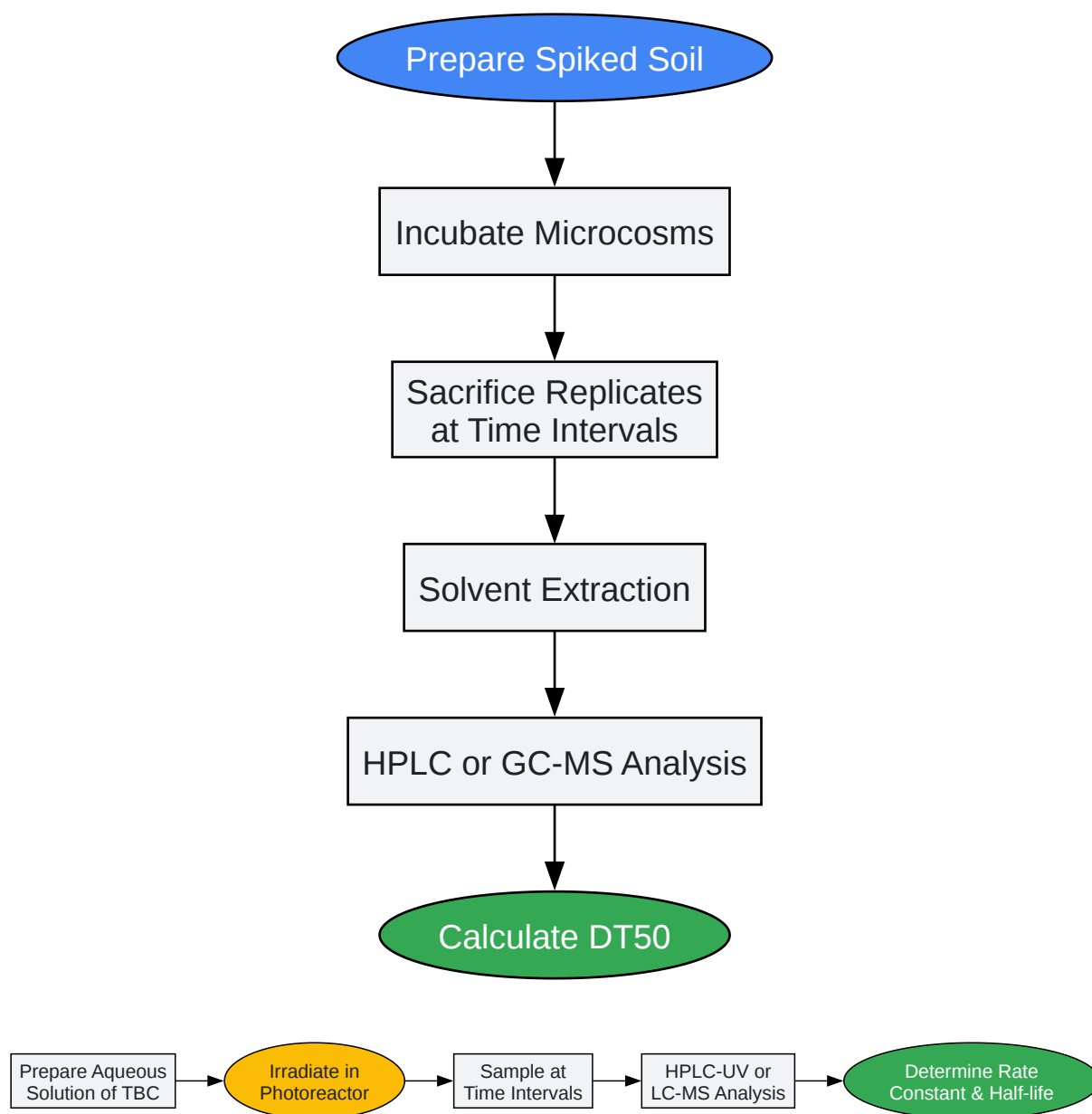
Studies have shown that certain bacterial strains, such as *Sphingobium fuliginis* TIK-1 and *Pseudomonas putida* MT4, are capable of degrading 4-tert-**butylcatechol**[6][7]. The degradation process typically begins with the hydroxylation of the precursor, 4-tert-butylphenol, to form 4-tert-**butylcatechol**. Subsequently, the catechol ring is cleaved through a meta-cleavage pathway[6].

While specific half-life (DT50) values for 4-tert-**butylcatechol** in soil and water are not readily available in the reviewed literature, the "ready biodegradability" of a substance can be assessed using standardized tests like the OECD 301 series[8][9][10]. A substance is generally considered readily biodegradable if it achieves 60-70% degradation within a 28-day period under specific laboratory conditions[9]. For modeling purposes, a default half-life of 15 days in freshwater is often used for readily biodegradable substances[11].

Key Biodegradation Products:

The microbial degradation of 4-tert-**butylcatechol** via the meta-cleavage pathway leads to the formation of several intermediate and final products. One of the key identified metabolites is 3,3-dimethyl-2-butanone[6].





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